Analytical methods for quantifying Cyclohexanepentanoic acid in environmental samples.

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Compound of Interest	
Compound Name:	*Cyclohexanepentanoic acid*
CAS No.:	*5962-88-9*
Cat. No.:	*B1584387*

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Application Note & Protocol

Title: Quantitative Analysis of **Cyclohexanepentanoic Acid** in Environmental Matrices using Chromatographic Methods

Abstract

Cyclohexanepentanoic acid (CHPA), a saturated fatty acid, is of growing interest in environmental science due to its potential persistence and role in industrial processes and biological systems.[1] Accurate quantification of CHPA in complex environmental matrices such as water and soil is crucial for assessing its environmental fate and toxicological impact. This document provides detailed protocols for the extraction and quantification of CHPA from environmental samples using Solid Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS). An alternative Liquid Chromatography-Mass Spectrometry (LC-MS) method is also discussed. The methodologies are designed to provide high sensitivity, selectivity, and reproducibility for researchers and analytical scientists.

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Introduction: The Analytical Challenge

Cyclohexanepentanoic acid (5-cyclohexylpentanoic acid) is a carboxylic acid derivative with a molecular formula of $C_{11}H_{20}O_2$.[1] Its structure, comprising a cyclohexane ring attached to a pentanoic acid chain, gives it specific physicochemical properties that influence its environmental behavior, such as adsorption to mineral surfaces.[1] The monitoring of CHPA in environmental compartments is essential for understanding its distribution and potential ecological effects.

The quantification of CHPA presents several analytical challenges. Its polarity and potential for hydrogen bonding can lead to poor chromatographic peak shape and low volatility, making direct analysis by GC difficult.[2] Furthermore, the concentrations in environmental samples are often low, requiring sensitive analytical instrumentation and efficient sample preparation to remove interfering matrix components.[3] This application note details robust methods to overcome these challenges, focusing on a comprehensive sample preparation strategy followed by sensitive chromatographic detection.

Sample Collection and Handling

Proper sample collection and storage are paramount to ensure the integrity of the analytical results.

- Water Samples: Collect water samples in amber glass bottles to prevent photodegradation. To inhibit microbial activity, acidify the samples to a pH < 2 with a suitable acid (e.g., sulfuric or hydrochloric acid) immediately after collection. Store the samples at 4°C and analyze them as soon as possible.

- Soil and Sediment Samples: Collect soil and sediment samples using clean stainless steel or glass containers. Store the samples at -20°C to minimize analyte degradation prior to extraction. Before extraction, samples should be lyophilized or air-dried and sieved to ensure homogeneity.

Sample Preparation: Isolating CHPA from Complex Matrices

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The key to accurate quantification is the effective isolation of CHPA from the sample matrix. Solid Phase Extraction (SPE) is a highly effective technique for aqueous samples, while solvent extraction is typically used for solid samples.[4][5][6]

Protocol 1: Solid-Phase Extraction (SPE) for Water Samples

This protocol utilizes a mixed-mode SPE cartridge that combines reversed-phase and anion-exchange mechanisms for enhanced selectivity for acidic compounds like CHPA.[4][7]

Materials:

- Mixed-mode SPE cartridges (e.g., Reversed-Phase/Weak Anion Exchange)
- Methanol (HPLC grade)
- Ultrapure water
- 5% Ammonium hydroxide in methanol
- Formic acid
- Nitrogen evaporator

Step-by-Step Procedure:

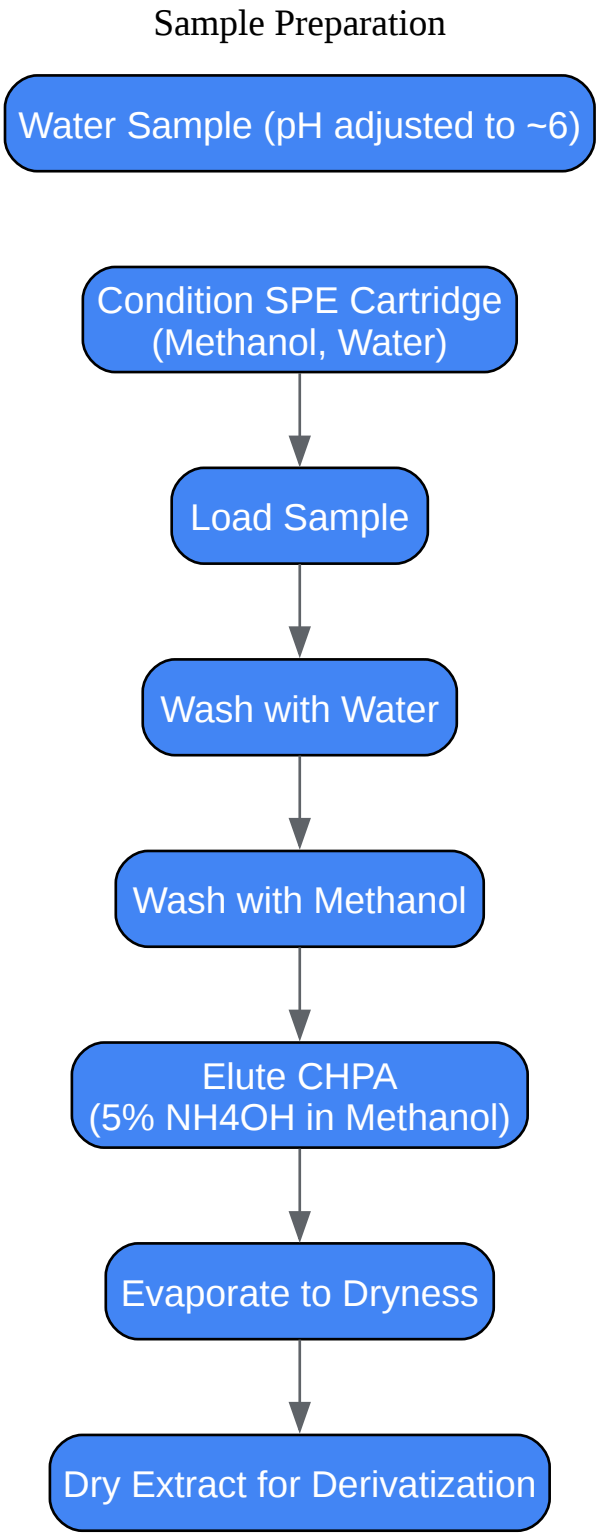
- Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of ultrapure water. It is crucial not to let the cartridge dry out after this step.[7]
- Sample Loading: Adjust the pH of the water sample (up to 500 mL) to approximately 6.0. This ensures that the carboxylic acid group of CHPA is deprotonated (ionized), facilitating its retention on the anion-exchange sorbent.[3] Load the sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of ultrapure water to remove polar interferences. Follow this with a wash of 5 mL of methanol to remove non-polar interferences that are not ionically bound.

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- Elution: Elute the retained CHPA from the cartridge using 10 mL of 5% ammonium hydroxide in methanol. The basic nature of this solvent neutralizes the anionic sites on the sorbent, releasing the analyte.
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. The dried extract is now ready for derivatization and GC-MS analysis or can be reconstituted in a suitable solvent for LC-MS analysis.

Workflow for SPE of CHPA from Water Samples

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Caption: Solid-Phase Extraction workflow for CHPA.

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Analytical Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

Due to the low volatility of carboxylic acids, a derivatization step is necessary to convert CHPA into a more volatile and thermally stable form suitable for GC-MS analysis. Esterification is a common and effective derivatization method.[8]

Protocol 2: Derivatization and GC-MS Analysis

This protocol describes the derivatization of CHPA to its pentafluorobenzyl (PFB) ester, followed by quantification using GC-MS in negative chemical ionization (NCI) mode, which provides excellent sensitivity for electrophilic derivatives.[9]

Materials:

- Pentafluorobenzyl bromide (PFBBr) derivatizing agent
- Acetone (anhydrous)
- Potassium carbonate (K_2CO_3)
- Isooctane
- Internal Standard (e.g., deuterated carboxylic acid)

Step-by-Step Derivatization Procedure:

- Reconstitution: Reconstitute the dried extract from the SPE procedure in 100 µL of acetone.
- Addition of Reagents: Add 10 µL of the internal standard solution, 10 µL of PFBBr solution (10% in acetone), and approximately 2 mg of K_2CO_3.
- Reaction: Cap the vial tightly and heat at 60°C for 30 minutes to facilitate the esterification reaction.
- Solvent Exchange: After cooling to room temperature, evaporate the acetone under a gentle stream of nitrogen. Reconstitute the residue in 100 µL of isooctane for injection into the GC-MS.

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GC-MS Instrumental Parameters

The following table provides typical GC-MS parameters for the analysis of the PFB-CHPA derivative. These may need to be optimized for your specific instrument.

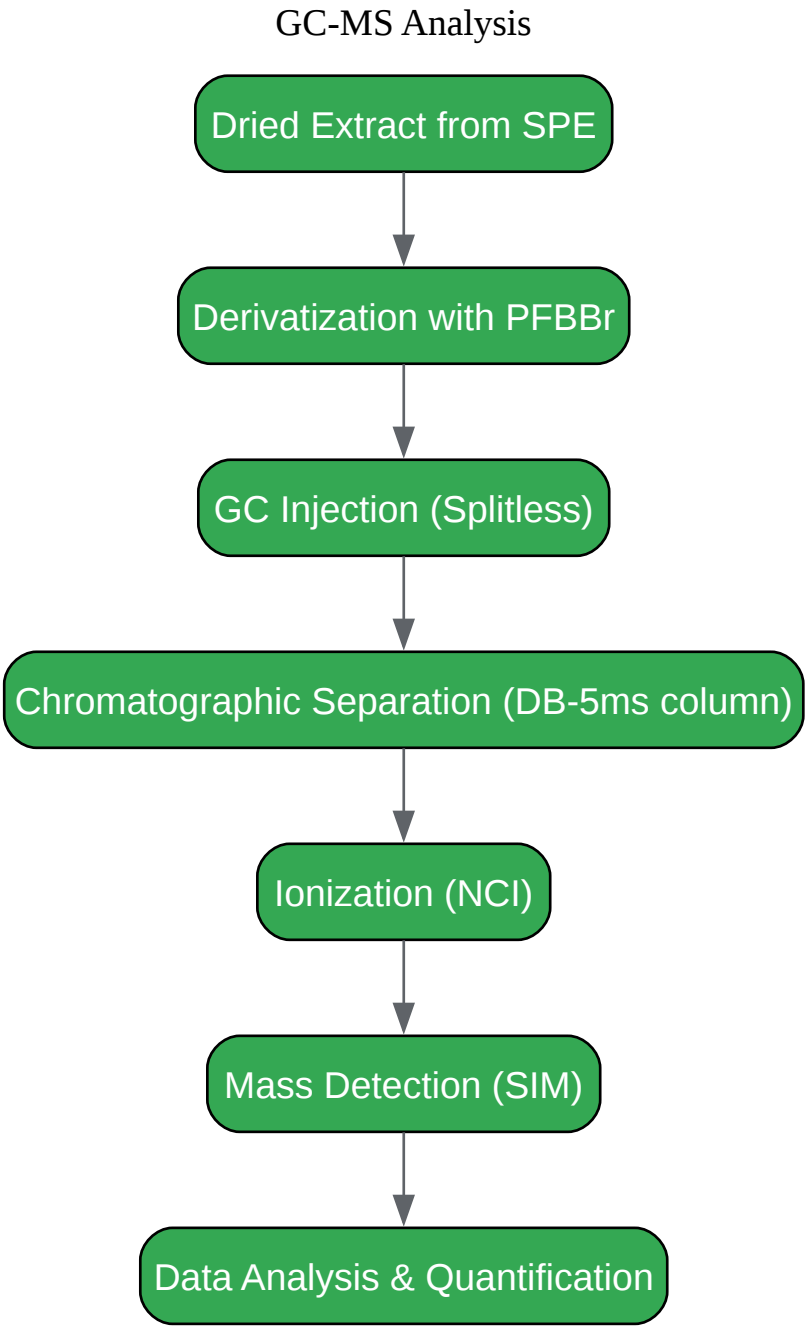
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Parameter	Setting	Rationale
GC System	Agilent 8890 or equivalent	Provides reliable and reproducible chromatographic separation.
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent	A non-polar column suitable for the separation of a wide range of organic compounds.
Injection Mode	Splitless	Maximizes the transfer of the analyte to the column, enhancing sensitivity.[10]
Injection Volume	1 µL	A standard volume for capillary GC.
Inlet Temp	280°C	Ensures rapid volatilization of the derivatized analyte.
Oven Program	80°C (hold 1 min), ramp to 280°C at 10°C/min, hold 5 min	A temperature program designed to separate the analyte from potential interferences.[11]
Carrier Gas	Helium at 1.2 mL/min	An inert carrier gas providing good chromatographic efficiency.
MS System	Agilent 5977B or equivalent	A sensitive and robust mass spectrometer.
Ionization Mode	Negative Chemical Ionization (NCI)	Provides high sensitivity for the electron-capturing PFB derivative.[9]
Reagent Gas	Methane	A common reagent gas for NCI.
MS Source Temp	150°C	Optimized for NCI.
MS Quad Temp	150°C	Optimized for NCI.

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Acquisition Mode	Selected Ion Monitoring (SIM)	Increases sensitivity and selectivity by monitoring specific ions characteristic of the analyte and internal standard.[10]
Monitored Ions	To be determined by analyzing a standard of the PFB-CHPA derivative (expect m/z corresponding to $[M\text{-}PFB]^-$ and other fragments)	Ensures specificity of detection.

Logical Flow of GC-MS Analysis



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Caption: Workflow for CHPA analysis by GC-MS.

Alternative Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

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For laboratories equipped with LC-MS/MS, this technique offers a powerful alternative that may not require derivatization, thus simplifying sample preparation.[12]

Advantages of LC-MS/MS:

- High Specificity: Tandem mass spectrometry (MS/MS) provides excellent selectivity, reducing the likelihood of interferences.
- No Derivatization: Carboxylic acids can often be analyzed directly, saving time and reducing potential sources of error.[13]
- Suitable for Polar Compounds: LC is well-suited for the analysis of polar and non-volatile compounds.

Brief LC-MS/MS Protocol Outline:

- Sample Preparation: The eluate from the SPE step can be evaporated and reconstituted in a mobile phase-compatible solvent (e.g., a mixture of water and acetonitrile with a small amount of formic acid).
- LC Separation: Use a C18 reversed-phase column with a gradient elution of water and acetonitrile, both containing a small percentage of formic acid to ensure the analyte is in its protonated form for good peak shape.
- MS/MS Detection: Operate the mass spectrometer in negative electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) for quantification, monitoring the transition from the deprotonated parent ion $[M-H]^-$ to a characteristic product ion.

Data Analysis and Quality Control

- Calibration: Prepare a series of calibration standards by spiking known amounts of a certified CHPA standard and the internal standard into a blank matrix extract. Run these standards through the entire derivatization and analysis procedure to construct a calibration curve.
- Quantification: Quantify CHPA in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

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- Quality Control: Include method blanks, spiked blanks, and matrix spike duplicates in each analytical batch to monitor for contamination, recovery, and precision. The recovery of the matrix spike should typically be within 70-130%.

Summary of Method Performance

The following table summarizes the expected performance characteristics of the GC-NCI-MS method. Actual values will be instrument and matrix-dependent and should be determined by the individual laboratory.

Parameter	Expected Value
Limit of Detection (LOD)	0.5 - 5 ng/L
Limit of Quantification (LOQ)	1.5 - 15 ng/L
Linearity (r^2)	> 0.995
Precision (RSD%)	< 15%
Accuracy (Recovery %)	80 - 120%

Conclusion

The methods detailed in this application note provide a robust and sensitive approach for the quantification of **Cyclohexanepentanoic acid** in environmental water and soil samples. The primary method, involving Solid Phase Extraction followed by derivatization and GC-NCI-MS analysis, offers excellent sensitivity and selectivity. The alternative LC-MS/MS method provides a high-throughput option that simplifies sample preparation. Proper implementation of these protocols, along with rigorous quality control, will enable researchers to generate high-quality data for environmental monitoring and risk assessment of CHPA.

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